

A Technical Guide to the Synthesis of 2-Hydroxy($^{13}\text{C}_6$)benzoic Acid

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Compound of Interest

Compound Name: 2-Hydroxy($^{13}\text{C}_6$)benzoic acid

Cat. No.: B563861

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of 2-Hydroxy($^{13}\text{C}_6$)benzoic acid, a ^{13}C -labeled version of salicylic acid. This isotopically labeled compound is a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), and liquid chromatography-mass spectrometry (LC-MS). The core of this synthesis is the well-established Kolbe-Schmitt reaction, a carboxylation process that transforms a phenoxide into a hydroxybenzoic acid.

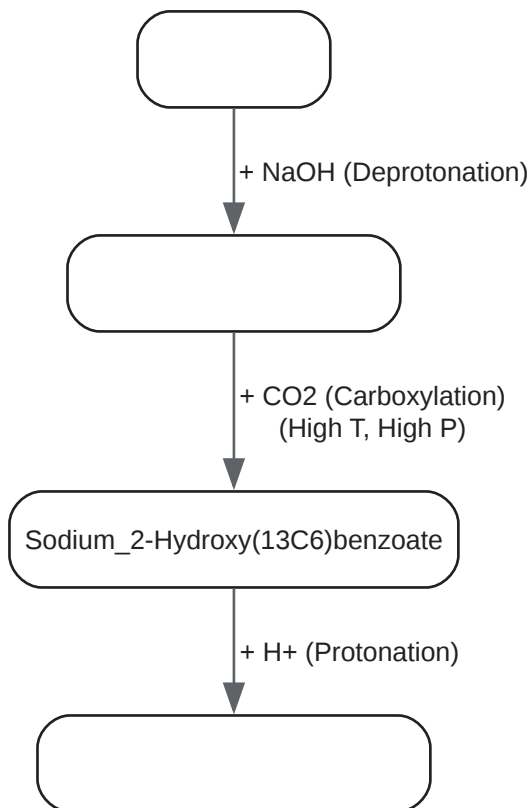
Synthesis Pathway

The primary route for the synthesis of 2-Hydroxy($^{13}\text{C}_6$)benzoic acid involves the carboxylation of $^{13}\text{C}_6$ -phenol. The reaction proceeds in three key stages:

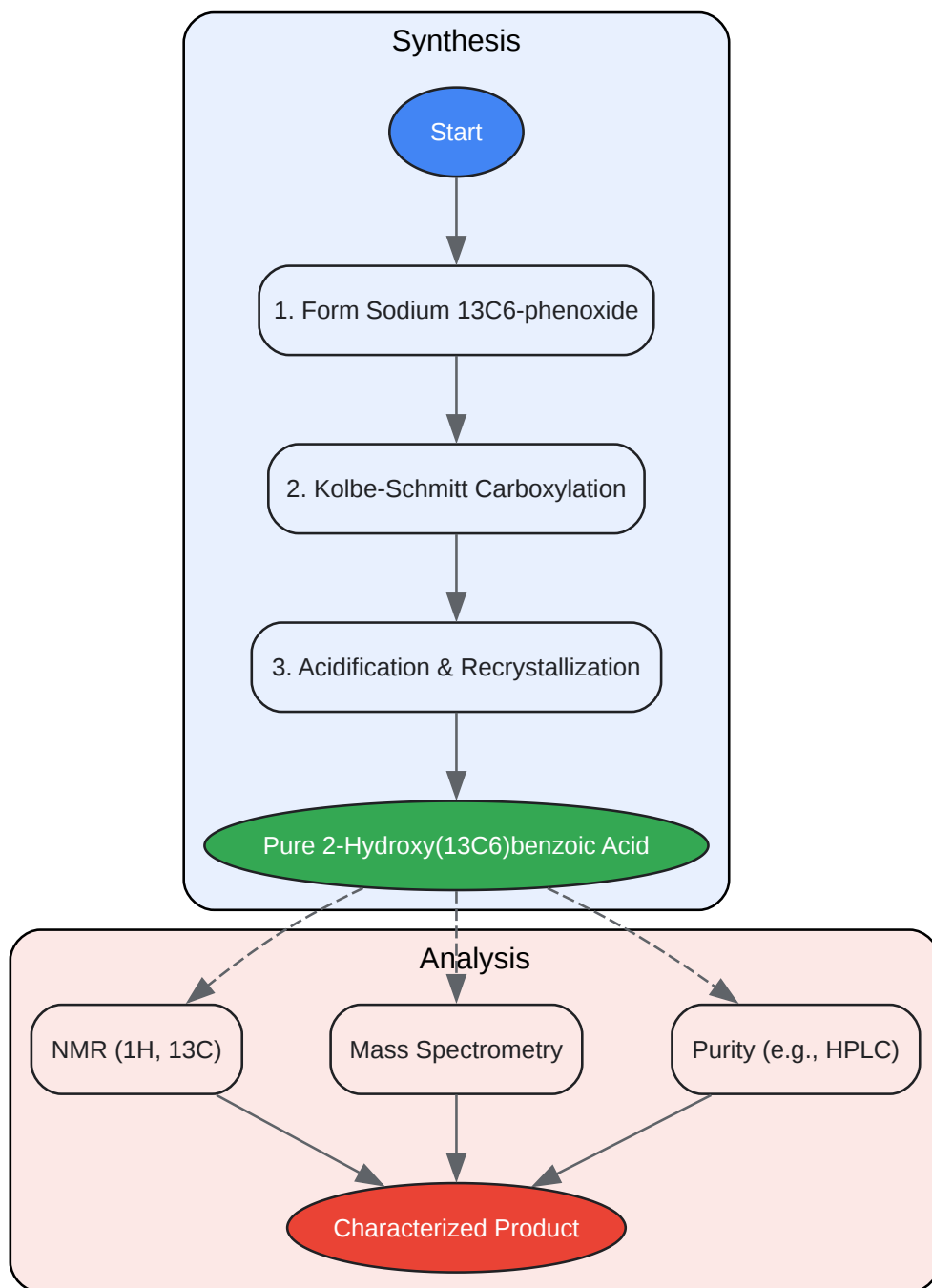
- **Deprotonation:** $^{13}\text{C}_6$ -Phenol is treated with a strong base, typically sodium hydroxide (NaOH), to form the sodium $^{13}\text{C}_6$ -phenoxide. This step is critical as the phenoxide ion is significantly more reactive towards electrophilic aromatic substitution than the neutral phenol.
- **Carboxylation:** The resulting sodium $^{13}\text{C}_6$ -phenoxide is then subjected to carboxylation by reacting it with carbon dioxide (CO_2) under elevated temperature and pressure. The electron-rich phenoxide attacks the electrophilic carbon of CO_2 , leading to the formation of a carboxylate intermediate.

- Protonation: The reaction mixture, containing the sodium salt of 2-Hydroxy($^{13}\text{C}_6$)benzoic acid, is acidified to protonate the carboxylate and the phenoxide, yielding the final product.

Synthesis Pathway of 2-Hydroxy(13C6)benzoic Acid



Synthesis and Analysis Workflow

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